

Application Notes and Protocols for Preparing BMS-986961 Stock Solution in DMSO

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Compound of Interest

Compound Name: BMS961

Cat. No.: B15545142

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Introduction

BMS-986961 is a potent and selective agonist of the Retinoic Acid Receptor gamma (RAR γ), a nuclear receptor that plays a crucial role in cell differentiation, proliferation, and apoptosis.[1][2] As a selective agonist, BMS-986961 is a valuable tool for investigating the specific functions of RAR γ in various physiological and pathological processes. Accurate and consistent preparation of stock solutions is paramount for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for dissolving BMS-986961 due to its excellent solubilizing capacity for many organic small molecules.

This document provides a detailed protocol for the preparation, storage, and handling of BMS-986961 stock solutions in DMSO. Adherence to these guidelines will help ensure the stability and integrity of the compound, leading to more accurate and reliable experimental outcomes.

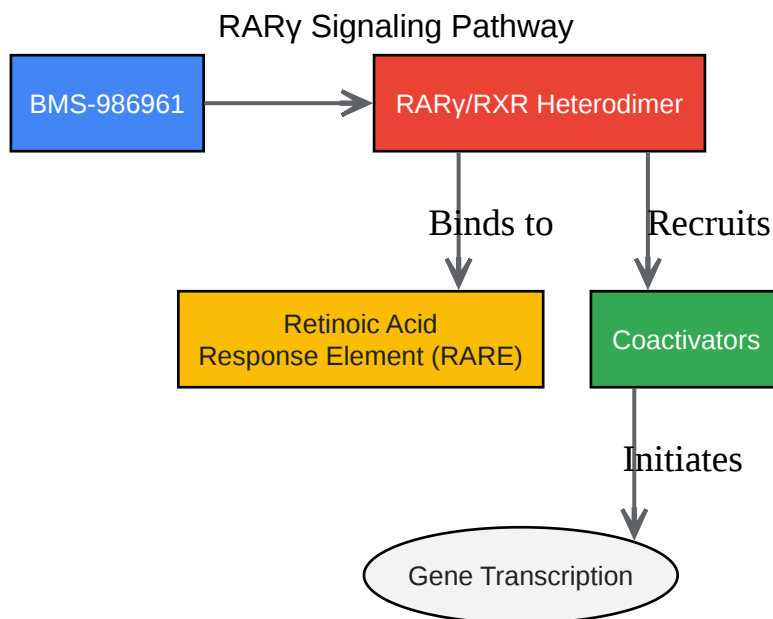
Data Presentation

A summary of the key quantitative data for BMS-986961 is presented in the table below for easy reference.

Parameter	Value	Source
Molecular Weight	399.46 g/mol	[1]
Solubility in DMSO	Soluble to 100 mM	[1]
Recommended Stock Concentration	10 mM - 50 mM	General Practice
Storage of Solid Compound	Store at +4°C	[1]
Storage of DMSO Stock Solution	-20°C for short-term (up to 1 month) or -80°C for long-term (up to 6 months)	

Signaling Pathway of BMS-986961

BMS-986961 functions as a selective agonist for the Retinoic Acid Receptor gamma (RAR γ). Upon binding, it induces a conformational change in the receptor, leading to the recruitment of coactivator proteins and the initiation of transcription of target genes. The simplified signaling pathway is illustrated below.



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Caption: Simplified signaling pathway of BMS-986961 action through RAR γ .

Experimental Protocols

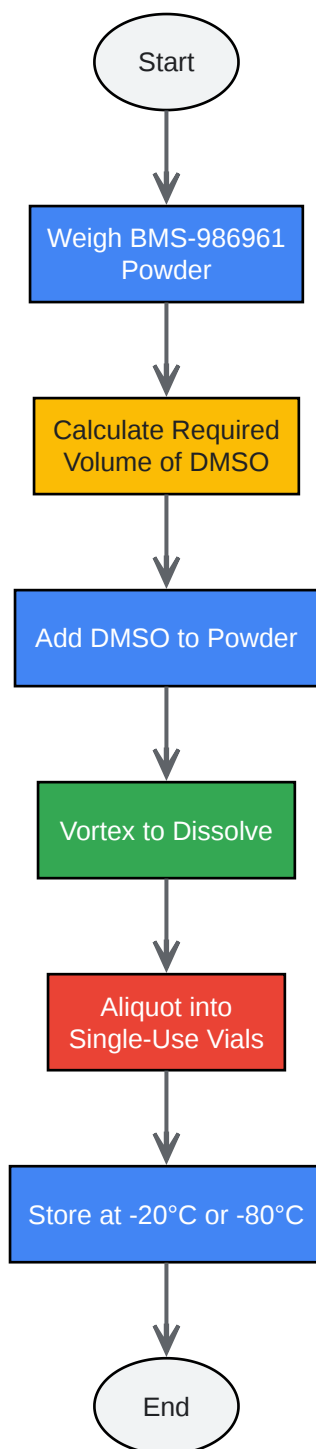
Materials

- BMS-986961 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the workflow for preparing a BMS-986961 stock solution.

Workflow for BMS-986961 Stock Solution Preparation



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Caption: Step-by-step workflow for preparing BMS-986961 stock solution.

Detailed Protocol for Preparing a 10 mM Stock Solution

- Preparation: Before opening, centrifuge the vial of BMS-986961 powder to ensure all the powder is at the bottom of the vial.
- Weighing: Carefully weigh out the desired amount of BMS-986961 powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 0.39946 mg of BMS-986961.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 399.46 \text{ g/mol} = 0.39946 \text{ mg}$
- Dissolution: Add the appropriate volume of high-purity DMSO to the vial containing the BMS-986961 powder. For the example above, add 100 μL of DMSO.
- Mixing: Vortex the solution until the BMS-986961 is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.
- Storage: Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months). Ensure the vials are tightly sealed to prevent the absorption of water by the DMSO.

Preparation of Working Solutions

To prepare a working solution for your experiment, thaw a single aliquot of the DMSO stock solution at room temperature. Dilute the stock solution to the desired final concentration in your cell culture medium or assay buffer. It is crucial to ensure that the final concentration of DMSO in the working solution is low enough to not affect the experimental system (typically less than 0.1% to 0.5%). Always include a vehicle control (medium or buffer with the same final concentration of DMSO) in your experiments.

Troubleshooting

- Precipitation upon dilution in aqueous buffer: If the compound precipitates when diluted into your aqueous experimental medium, try further diluting the DMSO stock solution in DMSO before adding it to the aqueous medium.
- Compound does not fully dissolve in DMSO: If you have difficulty dissolving the compound, you can try gentle warming (up to 37°C) or brief sonication. Ensure you are not exceeding the solubility limit of 100 mM.

By following these application notes and protocols, researchers can confidently prepare and use BMS-986961 stock solutions, contributing to the generation of high-quality and reproducible data in their studies of RARy signaling.

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References

- 1. BMS 961 (3410) by Tocris, Part of Bio-Techne [[bio-techne.com](https://www.bio-techne.com)]
- 2. Working with small molecules: preparing and storing stock solutions and determination of kinetic solubility - PubMed [pubmed.ncbi.nlm.nih.gov]
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